

Initial Discovery and Structural Features

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Emeguisin B

CAS No.: 117032-55-0

Cat. No.: S13214378

Get Quote

Emeguisin B was first identified during a systematic investigation of secondary metabolites produced by the filamentous fungus *Emericella unguis* (strain IFM 42017) [1] [2]. This discovery was notable as it was the **first report of depsidones incorporating two 1-methylprop-1-enyl groups within a single molecule** [2].

The table below summarizes its core structural and isolation data:

Property	Description
CAS Registry Number	117032-55-0 [1]
Molecular Formula	$C_{24}H_{25}ClO_5$ [1]
Molecular Weight	428.9 g/mol [1]
IUPAC Name	7-[(E)-but-2-en-2-yl]-1-[(Z)-but-2-en-2-yl]-2-chloro-3-hydroxy-9-methoxy-4,10-dimethylbenzo[b][1,4]benzodioxepin-6-one [1]
Class of Compound	Depsidone (a type of polyketide) [3] [4]
Initial Source	Mycelial extract of <i>Emericella unguis</i> (IFM 42017) [2]

Property	Description
Year of First Report	1988 [2]

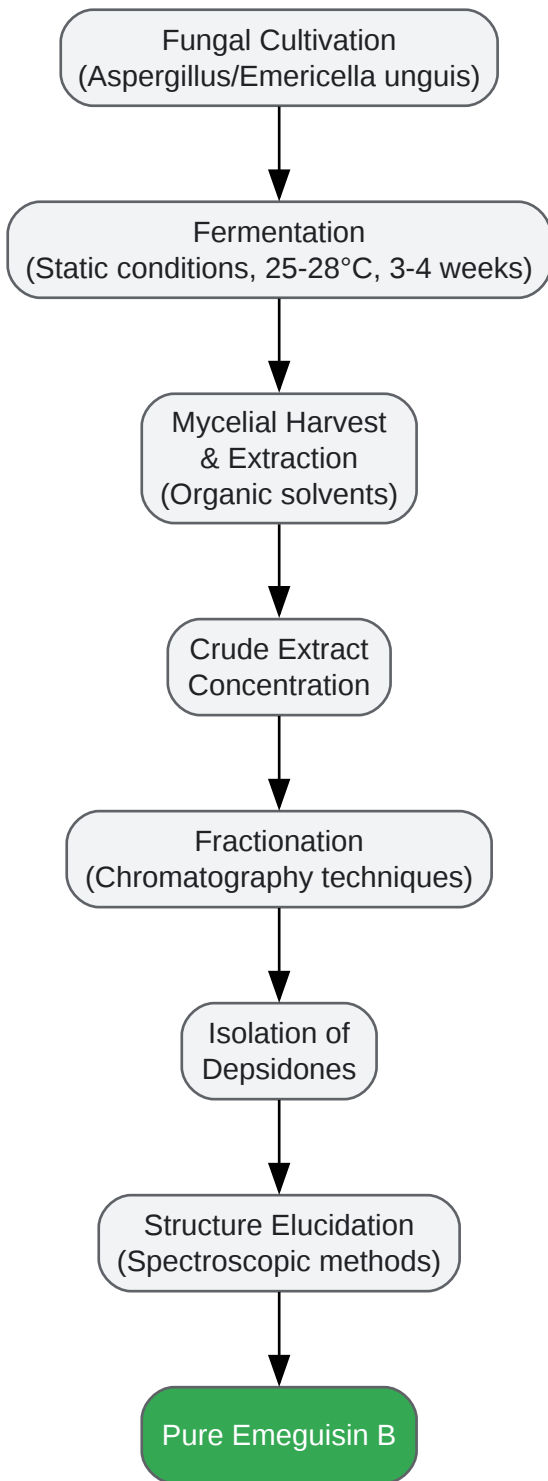
Biological Activities and Potential

Research has indicated that **Emeguisin B** possesses a range of significant biological properties, making it a candidate for various applications [1].

- Antimicrobial Properties:** It shows significant activity against various bacterial strains and fungi [1].
- Anticancer Effects:** Preliminary studies suggest it may inhibit cancer cell growth by inducing apoptosis (programmed cell death) and causing cell cycle arrest [1].
- Anti-inflammatory Activity:** The compound has shown potential in reducing inflammation [1].

Isolation and Production Workflow

The general workflow for isolating **Emeguisin B** and similar fungal metabolites involves several key stages, from cultivation to structure elucidation. The diagram below outlines this process.



[Click to download full resolution via product page](#)

The initial isolation and subsequent studies indicate that *Aspergillus unguis* can be cultivated on solid media like rice, often for several weeks under static conditions to produce secondary metabolites [3] [4]. The

depsidones are typically extracted from the mycelium, after which the crude extract undergoes various chromatographic separations to isolate individual compounds for identification and activity testing [3] [2].

Research Implications and Future Directions

The unique structure and promising bioactivities of **Emeguisin B** highlight its potential for further investigation [3] [1]. Future research may focus on:

- **Medicinal Chemistry:** Using **Emeguisin B** as a scaffold to develop more potent derivatives [4].
- **Synergy Studies:** Investigating its use in combination with existing antibiotics to combat resistant pathogens [4].
- **Biotechnological Applications:** Exploring its potential as a natural pesticide or fungicide in agriculture [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Buy Emeguisin B | 117032-55-0 [smolecule.com]
2. Isolation and structures of novel fungal depsidones ... [pubs.rsc.org]
3. Secondary Metabolites Diversity of *Aspergillus unguis* and ... [pmc.ncbi.nlm.nih.gov]
4. Antibacterial Compounds Isolated from Endophytic Fungi ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Initial Discovery and Structural Features]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b13214378#emeguisin-b-discovery-and-isolation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com